

Essential Guide to the Safe Handling and Disposal of HS-345

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Compound of Interest

Compound Name: HS-345

Cat. No.: B15619300

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Disclaimer: A specific Safety Data Sheet (SDS) for **HS-345** (CAS No. 1462329-41-4) was not publicly available at the time of this writing. The following information is based on general best practices for handling potent, research-grade kinase inhibitors. It is mandatory to obtain the official SDS from your supplier before handling, storing, or disposing of this compound. The supplier's SDS is the primary source of definitive safety and compliance information.

HS-345 has been identified as a TrkA/Akt inhibitor investigated for its anti-pancreatic cancer effects.[1] As a potent, biologically active small molecule, it must be handled with a high degree of caution in a laboratory setting.

Immediate Safety and Handling Precautions

Due to its nature as a kinase inhibitor, **HS-345** should be treated as a potentially hazardous compound. Consensus recommendations for handling cytotoxic agents in research laboratories suggest a stringent approach to minimize exposure.[2]

Personal Protective Equipment (PPE): A multi-layered approach to PPE is mandatory when handling **HS-345**, especially in its solid form.[3]

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator. - Gloves: Double-gloving with nitrile gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Dedicated, non-absorbent lab coat. - Ventilation: Certified chemical fume hood or powder containment hood.[3]
Solution Preparation and Handling	- Gloves: Double nitrile gloves. - Eye Protection: Chemical splash goggles or face shield. - Lab Coat: Standard laboratory coat. - Ventilation: Chemical fume hood.[3]
In Vitro / Cell Culture Assays	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: Standard laboratory coat. - Containment: Class II biological safety cabinet.[3]

Engineering Controls:

- Always handle solid **HS-345** and concentrated stock solutions within a certified chemical fume hood to minimize inhalation risk.
- Use a designated area within the laboratory for all work involving **HS-345** to prevent cross-contamination.[3]

Proper Disposal Procedures for HS-345

The disposal of potent research compounds like **HS-345** must comply with federal, state, and local regulations.[4] Under no circumstances should this chemical or its solutions be disposed of down the sink or in regular trash.[4][5]

Step 1: Waste Segregation and Collection

- Designated Waste Containers: All waste contaminated with **HS-345** must be collected in a designated, leak-proof, and clearly labeled hazardous waste container.

- **Solid Waste:** Includes any unused **HS-345** powder, contaminated PPE (gloves, lab coats, etc.), and lab supplies (pipette tips, tubes, flasks). Place these items in a dedicated hazardous waste bag or container.^[4]
- **Liquid Waste:** All solutions containing **HS-345**, including stock solutions, experimental buffers, and the first rinse of any contaminated glassware, must be collected in a designated liquid hazardous waste container.^[6]
- **Sharps Waste:** Needles, blades, or other sharps contaminated with **HS-345** must be disposed of in a designated, puncture-proof sharps container for chemically contaminated sharps.^[7]

Step 2: Labeling and Storage

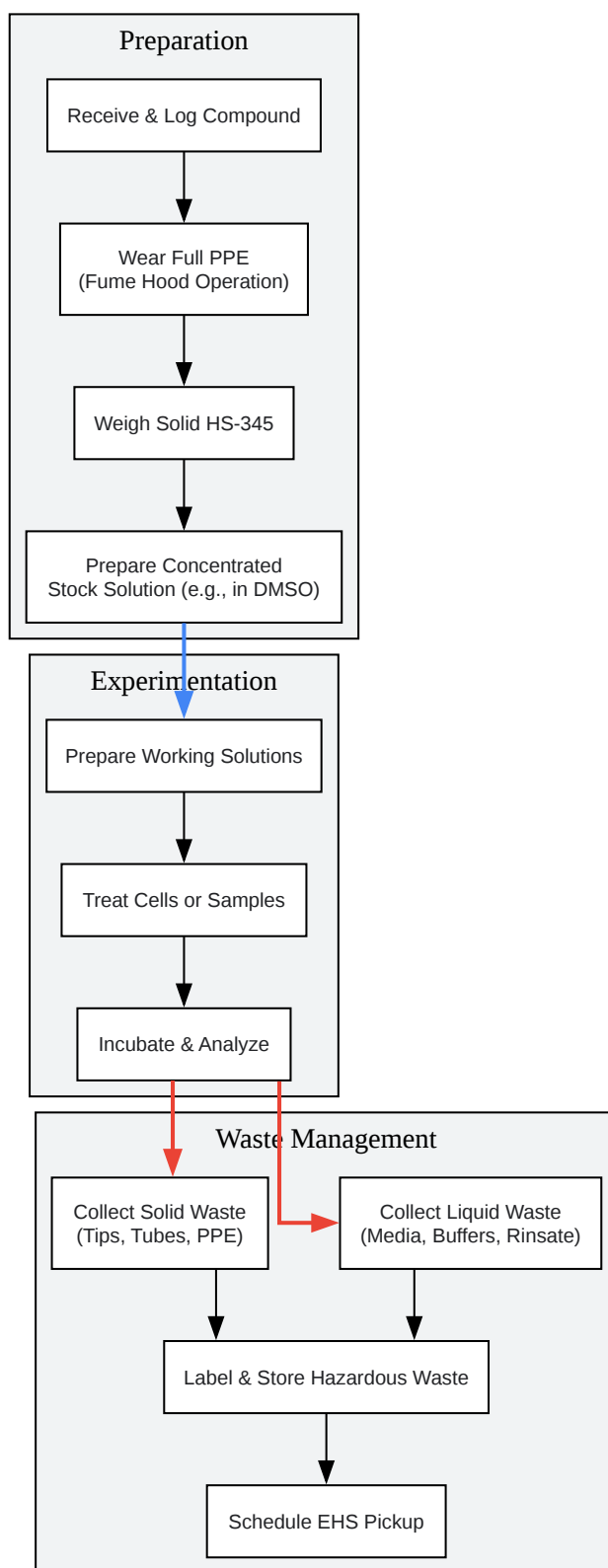
- **Clear Labeling:** The hazardous waste container must be labeled with the words "Hazardous Waste" and the full chemical name "**HS-345**."^[5] Do not use abbreviations.
- **Secure Storage:** Keep waste containers securely closed except when adding waste.^[6] Store them in a designated satellite accumulation area within the lab, away from incompatible materials and sources of heat or ignition.^[7]

Step 3: Arranging for Disposal

- **Contact Environmental Health & Safety (EHS):** Follow your institution's specific procedures for chemical waste pickup. This typically involves contacting your EHS department, which will manage the disposal through an approved hazardous waste vendor.^[8]
- **Record Keeping:** Maintain accurate records of the generation and disposal of all **HS-345** waste as required by your institution.

Experimental Protocols and Data

While specific experimental protocols for **HS-345** are proprietary to the research that developed it, a general workflow for handling and using a potent kinase inhibitor in a research setting is provided below.

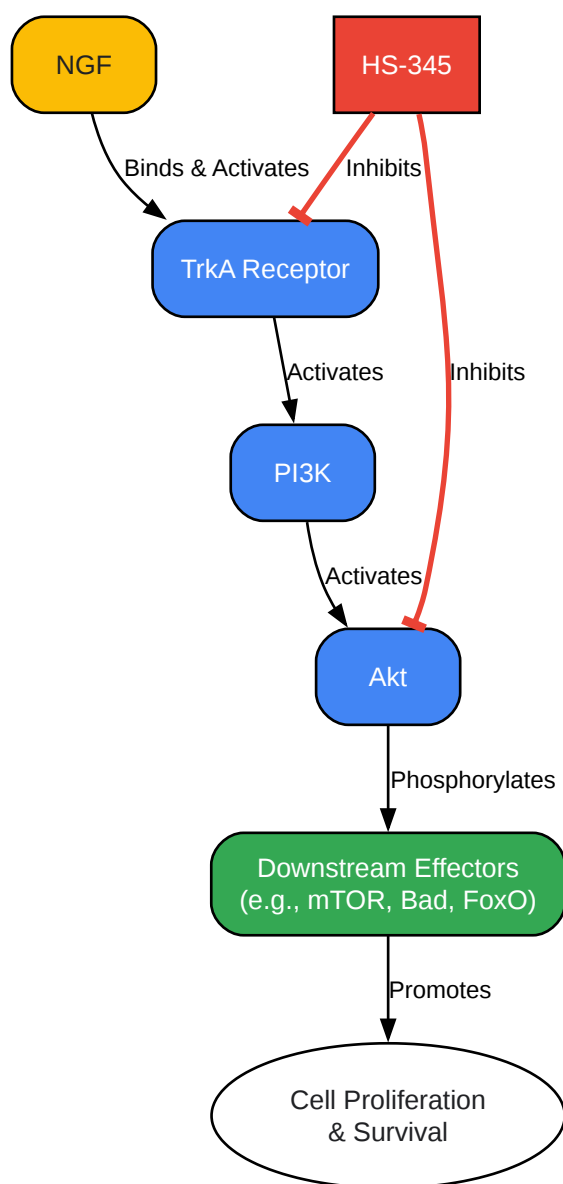


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General workflow for handling a potent research compound.

HS-345 and the TrkA/Akt Signaling Pathway

HS-345 functions by inhibiting the TrkA/Akt signaling pathway, which is crucial in cell proliferation and survival. Its inhibitory action on this pathway is the basis for its anti-cancer effects.^[1]



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Inhibitory action of **HS-345** on the TrkA/Akt pathway.

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